

N-Nitroso Ambroxol: A Review of Toxicological Data

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Compound of Interest

Compound Name: *N-Nitroso Ambroxol*

Cat. No.: *B15809195*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

N-Nitroso Ambroxol is a nitrosamine impurity that can form in pharmaceutical products containing Ambroxol, a widely used mucolytic agent.[1] Nitrosamines are a class of chemical compounds that are of significant concern to the pharmaceutical industry and regulatory bodies due to their potential carcinogenic and genotoxic properties.[2] The presence of these impurities in drug products is strictly monitored and controlled to ensure patient safety.[2][3] This technical guide provides a comprehensive review of the available toxicological literature on **N-Nitroso Ambroxol**, focusing on quantitative data, experimental methodologies, and relevant biological pathways.

N-Nitroso Ambroxol, chemically known as N-(2-amino-3,5-dibromobenzyl)-N-((1r,4r)-4-hydroxycyclohexyl)nitrous amide, can be formed during the synthesis of the active pharmaceutical ingredient (API), in the final drug product formulation, or as a degradation product, particularly under conditions involving nitrites.[1] Regulatory agencies, such as the European Medicines Agency (EMA), have established acceptable intake limits for nitrosamine

impurities in pharmaceutical products to mitigate potential risks to human health. For N-Nitroso-Ambroxol, the EMA has set an acceptable intake limit of 1500 ng/day.[2]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **N-Nitroso Ambroxol** is presented in Table 1. This information is crucial for the development of analytical methods for its detection and quantification.

Property	Value	Source
Chemical Name	N-(2-amino-3,5-dibromobenzyl)-N-((1r,4r)-4-hydroxycyclohexyl)nitrous amide	[1]
Molecular Formula	C13H17Br2N3O2	[1]
Molecular Weight	407.11 g/mol	[1]
Appearance	Light Yellow Solid	Pharmaffiliates
Storage Conditions	2-8°C Refrigerator	Pharmaffiliates

Toxicological Data

Publicly available toxicological data specifically for **N-Nitroso Ambroxol** is limited. Much of the concern regarding its toxicity stems from the well-established carcinogenic and genotoxic potential of the broader class of N-nitroso compounds.[2][4] These compounds are known to be potent mutagens and carcinogens in various animal species, and are classified as probable human carcinogens.[4]

Genotoxicity

A study investigating the genotoxic activities of drug-nitrite interaction products reported that the nitrosation product of Ambroxol exhibited genotoxicity in the umu-test.[5] The umu-test is a bacterial assay that detects the induction of the umu gene, which is part of the SOS response to DNA damage in *Salmonella typhimurium*. [6]

While specific data from other genotoxicity assays such as the Ames test or in vitro and in vivo chromosomal aberration assays for **N-Nitroso Ambroxol** are not available in the public domain, the positive result in the umu-test is a significant indicator of its potential DNA-damaging properties.

Experimental Protocols

Detailed experimental protocols for the toxicity testing of **N-Nitroso Ambroxol** are not publicly available. However, based on the methodologies used for other nitrosamine impurities and the reported positive result in the umu-test for the nitrosation product of Ambroxol, a general overview of the relevant experimental protocols is provided below.

umu-Test for Genotoxicity

The umu-test is a sensitive and rapid method for detecting genotoxic agents. The general procedure involves the following steps:

- **Bacterial Strain:** Salmonella typhimurium TA1535/pSK1002, which carries a fusion of the umuC gene to the lacZ reporter gene, is typically used.[\[5\]](#)[\[6\]](#)
- **Metabolic Activation:** As many nitrosamines require metabolic activation to become genotoxic, the assay is performed both in the presence and absence of a mammalian metabolic activation system, typically a rat liver S9 fraction.[\[5\]](#)
- **Exposure:** The bacterial culture is exposed to various concentrations of the test substance (in this case, **N-Nitroso Ambroxol**) for a defined period.
- **Measurement of β -galactosidase Activity:** After exposure, the activity of β -galactosidase, the product of the lacZ gene, is measured. An increase in β -galactosidase activity indicates the induction of the umuC gene in response to DNA damage.
- **Data Analysis:** The genotoxicity is expressed as the induction ratio of β -galactosidase activity in the treated cells compared to the solvent control. A dose-dependent increase in this ratio above a certain threshold is considered a positive result.

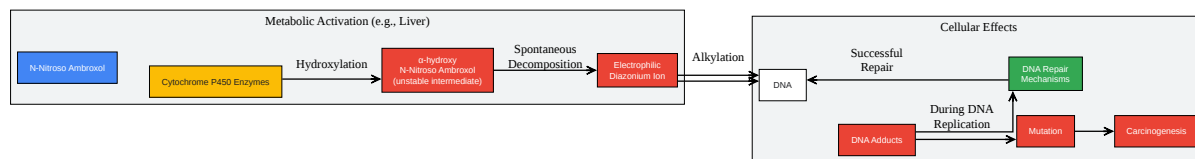
In Vitro Mammalian Chromosomal Aberration Test

This assay is used to identify substances that cause structural damage to chromosomes in cultured mammalian cells. A general protocol is as follows:

- **Cell Lines:** Commonly used cell lines include Chinese Hamster Ovary (CHO) cells, human peripheral blood lymphocytes, or other suitable mammalian cell lines.
- **Metabolic Activation:** The test is conducted with and without a metabolic activation system (S9 mix).
- **Treatment:** Cell cultures are treated with at least three concentrations of the test article for a specific duration.
- **Harvest and Slide Preparation:** After treatment, the cells are treated with a metaphase-arresting agent (e.g., colcemid), harvested, and slides are prepared to visualize the chromosomes.
- **Microscopic Analysis:** Chromosomes are analyzed for structural aberrations, such as chromatid and chromosome gaps, breaks, and exchanges.
- **Data Analysis:** The frequency of aberrant cells and the number of aberrations per cell are calculated and statistically compared to negative and positive controls.

Signaling Pathways and Mechanisms of Toxicity

The primary mechanism of toxicity for most N-nitrosamines involves metabolic activation by cytochrome P450 (CYP) enzymes in the liver. This activation leads to the formation of unstable α -hydroxy nitrosamines, which then spontaneously decompose to form highly reactive electrophilic diazonium ions. These ions can then alkylate DNA, forming DNA adducts. If these adducts are not repaired by the cell's DNA repair machinery, they can lead to mutations during DNA replication, which can initiate the process of carcinogenesis.

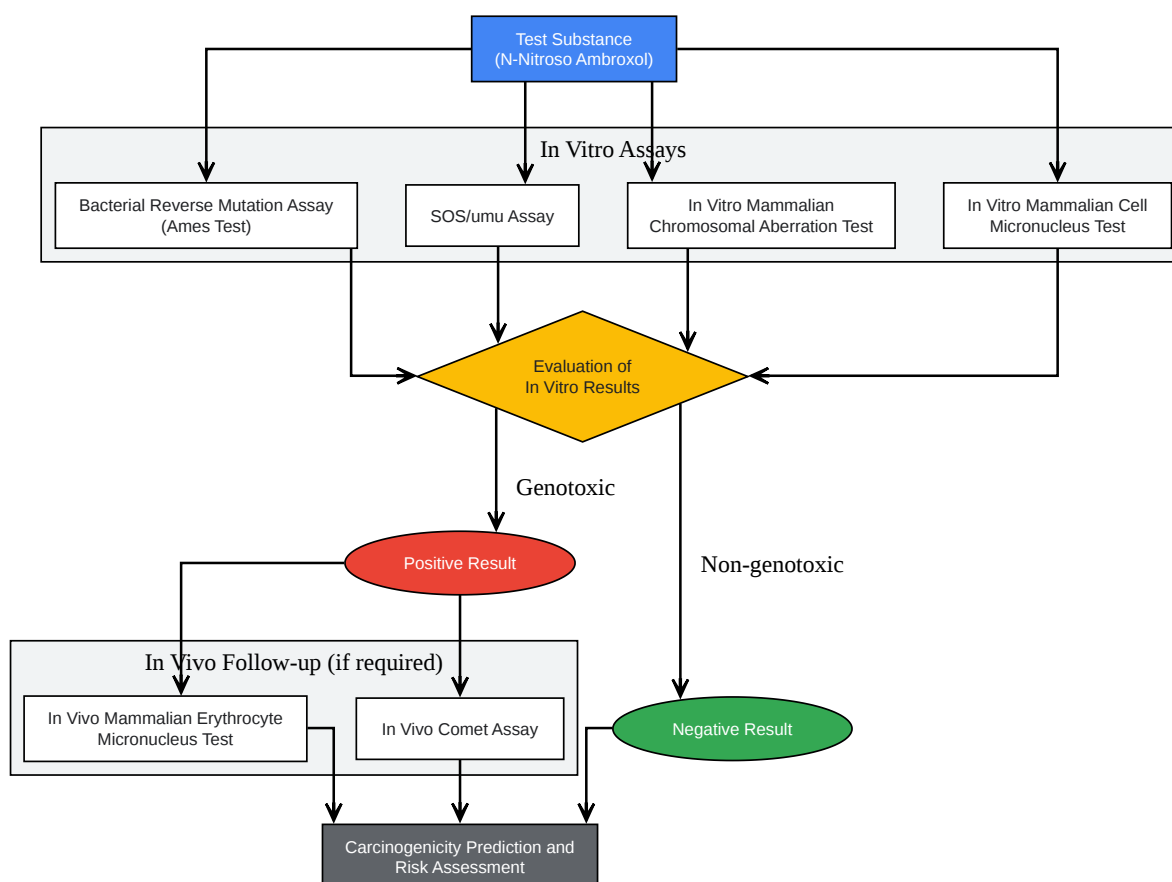


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Metabolic activation and genotoxic mechanism of N-nitrosamines.

Experimental Workflow for Genotoxicity Assessment

A typical workflow for assessing the genotoxicity of a nitrosamine impurity like **N-Nitroso Ambroxol** would involve a battery of tests, starting with in vitro assays and potentially progressing to in vivo studies if warranted.



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A generalized workflow for the genotoxicity assessment of a nitrosamine impurity.

Conclusion

The available literature strongly suggests that **N-Nitroso Ambroxol**, as a member of the N-nitrosamine class of compounds, is a potential genotoxic and carcinogenic impurity. This is

supported by a positive finding for the nitrosation product of Ambroxol in a bacterial genotoxicity assay. While specific quantitative toxicity data such as LD50, NOAEL, or LOAEL values for **N-Nitroso Ambroxol** are not publicly available, the established risks associated with nitrosamines necessitate stringent control of its levels in pharmaceutical products. The acceptable intake limit set by regulatory authorities like the EMA provides a benchmark for ensuring patient safety. Further toxicological studies on **N-Nitroso Ambroxol** would be beneficial to provide a more complete and specific risk profile for this compound. In the absence of such data, a precautionary approach based on the known hazards of N-nitrosamines is warranted.

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